

# Technical Support Center: Seawater Sampling for CFC-112 Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,1,2,2-Tetrachloro-1,2-difluoroethane**

Cat. No.: **B1219685**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing contamination during the collection of seawater samples for the analysis of **1,1,2,2-Tetrachloro-1,2-difluoroethane** (CFC-112).

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary sources of CFC-112 contamination during seawater sampling?

**A1:** The main sources of contamination are the sampling environment and the equipment used. These include:

- Atmospheric Contact: The atmosphere contains significantly higher concentrations of CFCs than deep ocean water. Any exposure of the sample to air can lead to contamination.[\[1\]](#) This can happen on the deck of the research vessel from engine exhaust or general atmospheric composition.
- Sampling Equipment: Materials used in the sampling process can be a source of contamination. Plastics and other polymers can absorb and then leach CFCs. For fluorinated compounds like CFC-112, materials such as Teflon should be avoided.
- Sea Surface Microlayer: The very top layer of the ocean can have higher concentrations of contaminants, which can compromise samples collected at depth if the sampling equipment

is not properly deployed.[2]

- Onboard Environment: The air within the ship and laboratories can be a source of contamination. It is crucial to handle samples in a clean and controlled environment.[1]

Q2: What materials are recommended for constructing or choosing seawater sampling equipment for CFC-112 analysis?

A2: For sampling organic contaminants like CFCs, glass and stainless steel are the preferred materials.[2] Specifically for sample storage, borosilicate glass is recommended as it shows no uptake of halocarbons even after a year of storage. If using bottles, they should be sealed with aluminum foil-lined caps.[3][4] It is critical to avoid any plastic components, especially Teflon, that can come into contact with the sample, as they can be a source of contamination with fluorinated compounds.

Q3: How should I clean my sampling equipment before use?

A3: All sampling equipment should be rigorously cleaned to remove any potential contaminants. A general procedure involves:

- Washing with a laboratory-grade detergent.
- Rinsing thoroughly with deionized water.
- Rinsing with a high-purity solvent such as methanol or hexane.
- Drying completely in a controlled, clean environment.
- Storing in a manner that prevents re-contamination before use. For example, after cleaning, samplers can be placed in a plastic bag or an aluminum container for transport to the sampling site.[2]

Q4: What is the best method for preserving and storing seawater samples for CFC-112 analysis?

A4: The primary goal of preservation is to prevent any gas exchange with the atmosphere and to inhibit biological activity. The two most common and effective methods are:

- Flame-sealing in glass ampoules: This is considered the most robust method for long-term storage as it creates a perfect hermetic seal.[2]
- Glass bottles with aluminum foil-lined caps: This is a simpler alternative to flame-sealing. The bottles must be filled completely, leaving no headspace, and capped underwater to prevent trapping any air.[4]

Samples should be stored in a cold, dark place, such as a refrigerator, until analysis.[2] While mercuric chloride is sometimes used to prevent biological activity in seawater samples for other analyses, it is generally not necessary for CFC analysis if the samples are stored properly and analyzed within a reasonable timeframe.[5][6]

## Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
High and variable blank concentrations in samples.	Atmospheric contamination during sample collection or handling.	<ul style="list-style-type: none"><li>- Ensure sampling is conducted away from the ship's exhaust.</li><li>- Minimize the time the sample is exposed to the air.</li><li>- Handle and process samples in a clean, controlled environment, such as a clean-air bench.<sup>[2]</sup></li><li>- Use a "closed-loop" sampling system where possible to avoid atmospheric contact.</li></ul>
Consistently high background levels of CFC-112.	Contaminated sampling equipment or storage containers.	<ul style="list-style-type: none"><li>- Re-evaluate and intensify the cleaning procedures for all equipment.</li><li>- Test each component of the sampling system (bottles, tubing, seals) for CFC leaching.</li><li>- Avoid using any plastic components, especially Teflon, in the sample path.</li></ul>
Loss of CFC-112 in samples over time.	Improper sealing of storage containers, leading to outgassing.	<ul style="list-style-type: none"><li>- If using bottles, ensure the caps are tightly sealed and the aluminum foil liner is intact and not scratched.<sup>[4]</sup></li><li>- For long-term storage, consider switching to flame-sealed borosilicate glass ampoules.<sup>[2]</sup></li><li>- Ensure there is no headspace in the sample container.</li></ul>
Inconsistent or non-reproducible results.	<ul style="list-style-type: none"><li>- Inconsistent sampling depth.</li><li>- Variable handling procedures.</li><li>- Biological activity in the sample.</li></ul>	<ul style="list-style-type: none"><li>- Use a CTD (Conductivity, Temperature, and Depth) sensor to ensure accurate and consistent sampling depths.</li><li>-</li></ul>

		Standardize all sampling and handling procedures among all personnel. - Store samples at a low temperature (e.g., 4°C) to minimize biological activity and analyze them as soon as possible.
Presence of unexpected peaks in the chromatogram.	Contamination from the analytical system (e.g., purge gas, tubing).	- Run system blanks using ultra-pure nitrogen or the purge gas to identify sources of contamination within the analytical instrument. <a href="#">[3]</a> - Check all gas lines and fittings for leaks or contamination.

## Quantitative Data

Direct measurements of CFC-112 concentrations in seawater are not widely available in published literature. However, data on its atmospheric concentrations and the detection limits of similar CFCs in seawater can provide a useful reference.

Table 1: Atmospheric Concentrations of CFC-112 and Related Compounds

Compound	Atmospheric Concentration (ppt)	Year of Measurement	Location
CFC-112	0.44	Late 2012	Cape Grim, Tasmania
CFC-112a	0.07	Late 2012	Cape Grim, Tasmania

Source: Newly detected ozone-depleting substances in the atmosphere[\[7\]](#)

Table 2: Method Detection Limits for CFCs in Seawater

Compound	Detection Limit (pmol kg <sup>-1</sup> )	Analytical Method
CFC-11	0.0073	Purge and Trap GC-ECD
CFC-12	0.0081	Purge and Trap GC-ECD
CFC-113	0.0043	Purge and Trap GC-ECD

Source: Simultaneous determination of CFC-11, CFC-12 and CFC-113 in seawater samples using a purge and trap gas-chromatographic system[2]

## Experimental Protocol: Seawater Sampling for CFC-112 Analysis

This protocol outlines the steps for collecting seawater samples for the analysis of CFC-112, with a focus on minimizing contamination.

### 1. Preparation of Sampling Equipment:

- Materials:

- Niskin or Go-Flo water sampling bottles made of PVC with stainless steel springs and Viton O-rings.
- Borosilicate glass sample bottles (100-250 mL) with aluminum foil-lined caps or borosilicate glass ampoules for flame sealing.
- Glass syringes for transferring water from the sampler to the bottle/ampoule.
- Cleaning reagents: laboratory-grade detergent, deionized water, high-purity methanol.

- Cleaning Procedure:

- Disassemble the Niskin/Go-Flo bottles and wash all parts with detergent and hot water.
- Rinse thoroughly with deionized water.
- Rinse all components that will contact the sample with high-purity methanol.

- Allow all parts to air dry in a clean, dust-free environment.
- Reassemble the samplers wearing powder-free nitrile gloves.
- Wash glass sample bottles and ampoules with detergent, rinse with deionized water, and then bake in a muffle furnace at 450°C for at least 4 hours to remove any organic contaminants. Allow to cool completely before use.

## 2. On-Deck and Sampling Procedure:

- Attach the cleaned Niskin/Go-Flo bottles to the sampling rosette.
- Lower the rosette to the desired depth, keeping the bottles open. Avoid sampling in the immediate vicinity of the ship's hull.
- Allow the bottles to equilibrate at the target depth for several minutes before triggering the closure mechanism.
- Retrieve the rosette.
- Position the rosette for sampling in a location on deck that is as far as possible from engine exhaust and other potential sources of atmospheric contamination.
- Trace gas samples, including for CFC-112, should be the first samples drawn from the Niskin bottles to minimize the risk of contamination and outgassing.

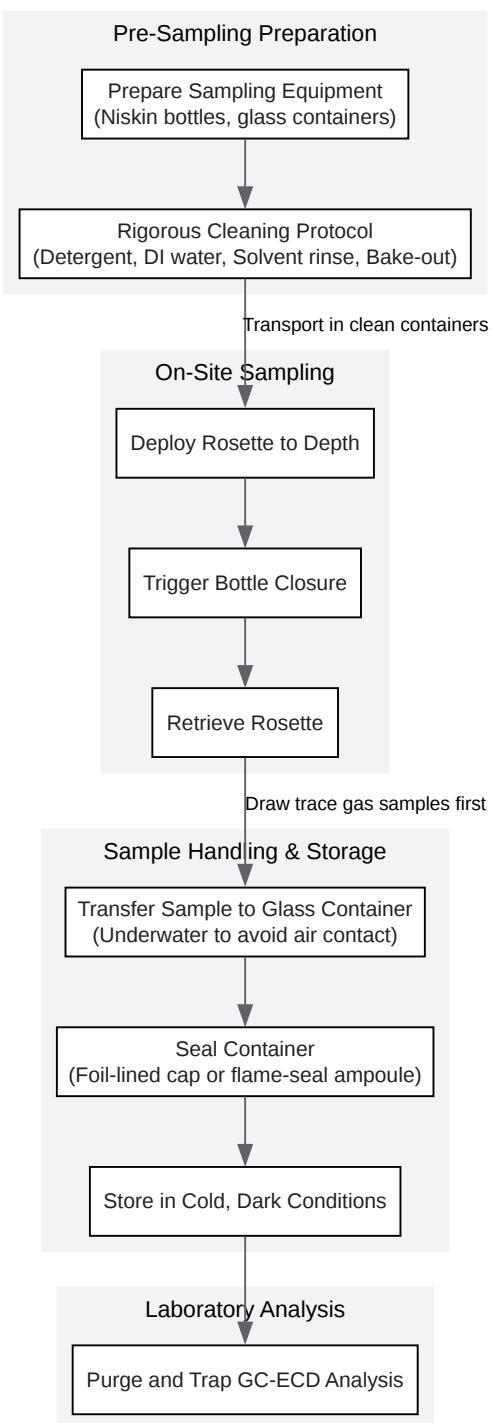
## 3. Sample Transfer and Storage:

- Attach a clean glass syringe to the spigot of the Niskin bottle.
- Rinse the syringe three times with the sample water.
- Carefully draw a sample into the syringe, avoiding the creation of any bubbles.
- For bottling:
  - Submerge the sample bottle in a container of the sample water.

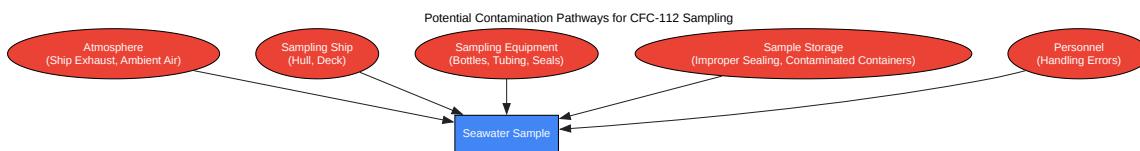
- Dispense the water from the syringe into the bottle underwater, allowing the bottle to overflow to ensure no air is trapped.
- Secure the aluminum foil-lined cap tightly while the bottle is still submerged.
- For ampoule sealing:
  - Carefully dispense the sample from the syringe into the glass ampoule, filling it to the neck.
  - Immediately flame-seal the ampoule using a propane-oxygen torch, ensuring a complete and secure seal.
- Label each sample clearly with the date, time, location, depth, and a unique sample ID.
- Store the samples in a cool, dark location (e.g., a refrigerator at 4°C) until they can be transported to the laboratory for analysis.

## Workflow and Pathway Diagrams

## Workflow for Minimizing Contamination in CFC-112 Seawater Sampling

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Caption: A flowchart of the seawater sampling process for CFC-112 analysis.



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- To cite this document: BenchChem. [Technical Support Center: Seawater Sampling for CFC-112 Analysis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1219685#minimizing-contamination-in-seawater-sampling-for-cfc-112>

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